

difference between Quizalofop-P-ethyl and Quizalofop-P-tefuryl

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Quizalofop-P

CAS No.: 94051-08-8

Cat. No.: S631670

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Chemical Identity and Properties

The core difference lies in their ester groups, which influence their physical and chemical properties.

Property	Quizalofop-P-ethyl	Quizalofop-P-tefuryl
IUPAC Name	Ethyl (R)-2-[4-[(6-chloroquinoxalin-2-yl)oxy]phenoxy]propanoate [1]	(RS)-tetrahydrofurfuryl (R)-2-[4-(6-chloroquinoxalin-2-yl)oxy]phenoxy]propionate [2]
CAS Number	76578-14-8 [1]	200509-41-7 [3] [2]
Molecular Formula	C ₁₉ H ₁₇ ClN ₂ O ₄ [1]	C ₂₂ H ₂₁ ClN ₂ O ₅ [3] [2]
Molecular Weight	372.80 g/mol [1]	428.87 g/mol [3] [2]
Physical State	Information not specific in sources	White solid (pure), orange waxy solid (technical material) [2]
Melting Point	Information not available in sources	58.3 °C [2]
Water Solubility (at 20°C, pH 7)	Information not available in sources	0.708 mg/L (Low) [2]

Property	Quizalofop-P-ethyl	Quizalofop-P-tefuryl
Octanol-Water Partition Coefficient (Log P)	Information not available in sources	4.32 [2]

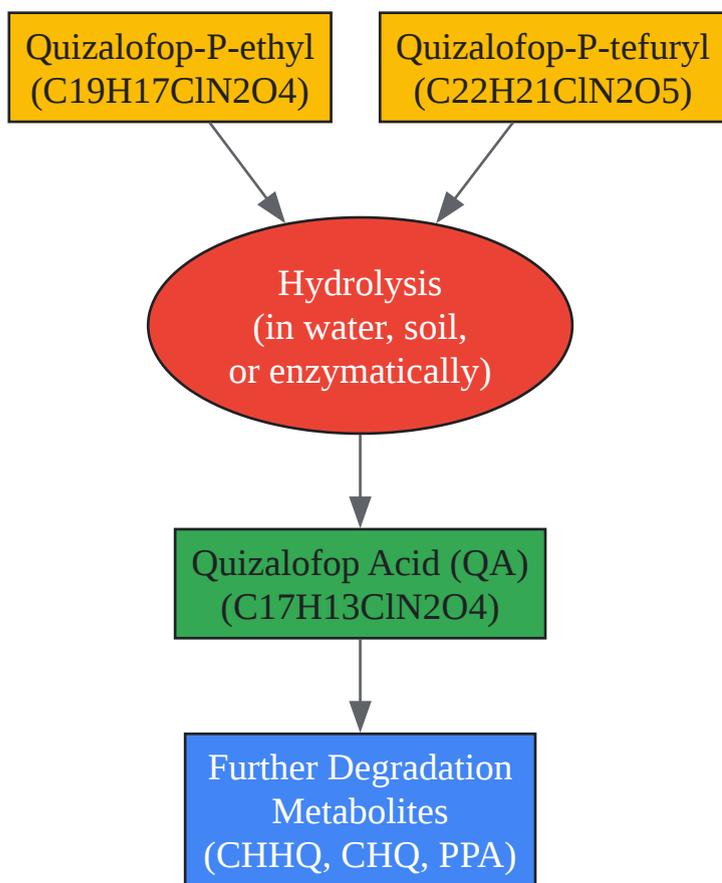
Regulatory Status and Applications

Both compounds are subject to ongoing regulatory review, particularly in the European Union.

Aspect	Quizalofop-P-ethyl	Quizalofop-P-tefuryl
Regulatory Context	Assessed with other variants; confirmatory data gaps for plant commodities not addressed as of 2024 [4]	Assessed with other variants; confirmatory data for animal commodities partially addressed in 2024 [4]
Example Uses	Control of grass weeds in broadleaf crops (e.g., soybeans, vegetables) [5] [6]	Control of grass weeds in broadleaf crops (e.g., sugarbeet, oilseed rape, sunflowers) [2]
Example Products	Information not available in sources	Panarex, Pantera [2]
EU Approval Status	Included in assessment; data gaps remain [4]	Approved until 28 February 2027 [2]

Environmental Fate and Degradation

Quizalofop herbicides share a common degradation pathway, hydrolyzing into the same active acid metabolite.



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Common degradation pathway of **Quizalofop-P-ethyl** and **Quizalofop-P-tefuryl**

Parameter	Quizalofop-P-ethyl	Quizalofop-P-tefuryl
Primary Metabolite	Quizalofop acid (QA) [5]	Quizalofop acid (QA) (implied by shared pathway)
Mode of Action	Acetyl CoA carboxylase (ACCase) inhibitor [6]	Acetyl CoA carboxylase (ACCase) inhibitor [2]
Persistence in Water (DT ₅₀)	Ranges from 10 to 70 days for commercial products [7]	Ranges from 10 to 70 days for commercial products [7]
Key Degradation Metabolites	CHHQ, CHQ, PPA [7]	CHHQ, CHQ, PPA [7]

Parameter	Quizalofop-P-ethyl	Quizalofop-P-tefuryl
Biodegradation	Microbial degradation by specific strains (e.g., <i>Pseudomonas</i> sp. J-2) [5]	Information not available in sources

Insights for Research and Development

The shared properties and degradation pathways of these herbicides lead to several key R&D considerations:

- **Analytical Methods and MRLs:** Regulators define residues for the entire group as "**quizalofop (sum of quizalofop, its salts, its esters [including propaquizafop] and its conjugates)**" [4]. This means methods must quantify the total, and MRLs apply to the group. Recent assessments show that fully validated enforcement methods are still lacking for many plant and some animal commodities [4].
- **Bioremediation Potential:** The discovery of a specific hydrolase enzyme (QpeH) from *Pseudomonas* sp. J-2 is significant [5]. This enzyme can degrade both **Quizalofop-P-ethyl** and **Quizalofop-P-tefuryl**, showing higher catalytic efficiency for **Quizalofop-P-tefuryl** [5]. This presents a promising avenue for environmental remediation of herbicide residues.
- **Drift and Non-Target Effects:** While not a direct comparison, research shows **Quizalofop-P-ethyl** is highly toxic to corn via spray drift [8]. This highlights a critical area for application technology development and environmental risk assessment for all quizalofop variants.

Practical Experimental Considerations

- **Analytical Reference Materials:** High-purity chemical standards for both compounds are commercially available for residue analysis and method development [3] [9].
- **Handling and Safety:** **Quizalofop-P-tefuryl** is classified as suspected of causing genetic defects and damaging fertility, and is very toxic to aquatic life [3]. Appropriate personal protective equipment (PPE) is essential.

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To cite this document: Smolecule. [difference between Quizalofop-P-ethyl and Quizalofop-P-tefuryl].

Smolecule, [2026]. [Online PDF]. Available at:

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